

Application Notes and Protocols: Bronze Powder Metallurgy for Porous Bearing Applications

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Compound of Interest

Compound Name: *Bronze*

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These application notes provide a comprehensive overview and detailed protocols for the development and characterization of porous **bronze** bearings manufactured via powder metallurgy.

Introduction

Porous **bronze** bearings, also known as self-lubricating bearings, are critical components in a wide range of applications, from automotive systems and industrial machinery to household appliances and electric motors.[1][2] Their manufacturing process, based on powder metallurgy (PM), allows for the creation of a metallic structure with a network of interconnected pores, typically constituting 10% to 35% of the total volume.[3] This porosity is the key to their self-lubricating nature. During manufacturing, these pores are impregnated with oil, which is then released during operation to provide a continuous lubricating film, reducing friction and wear.[1] [4] The most common material composition is a **bronze** alloy of approximately 90% copper and 10% tin, which offers a balance of wear resistance, ductility, and corrosion resistance.[5] Additives like graphite (1% to 3.5%) can be included to further enhance lubricity.[2]

The powder metallurgy process is not only cost-effective for high-volume production but also allows for the manufacturing of complex shapes to precise tolerances with minimal material waste.[6] The performance of a sintered **bronze** bearing is dictated by a combination of its

chemical composition and its physical and mechanical properties, which are controlled throughout the manufacturing process.

Data Presentation: Material Specifications

The properties of porous **bronze** bearings are standardized to ensure consistent performance. ASTM B438 is the primary standard specification for **bronze**-base powder metallurgy (PM) bearings. The following table summarizes the key requirements for different grades and types of these materials.

Material Designation	Grade	Type	Impregnated Density (g/cm ³)	Oil Content (vol %)	Radial Crushing Strength, K (psi)
CT-0010-R	1	1	6.4 - 6.8	19 min	25,000
CTG-1001-R	1	1	6.4 - 6.8	19 min	25,000
CT-0010-S	1	2	6.8 - 7.2	12 min	30,000
CTG-1001-S	1	2	6.8 - 7.2	12 min	30,000
CF-0000-R	2	1	6.5 - 6.9	18 min	20,000
CFG-2002-R	2	1	6.5 - 6.9	18 min	20,000
CF-0000-S	2	2	6.9 - 7.3	11 min	25,000
CFG-2002-S	2	2	6.9 - 7.3	11 min	25,000
FX-1000-T	3	-	6.1 - 6.5	20 min	20,000
FX-2000-T	4	-	6.0 - 6.4	20 min	22,000

Note: This table is a representation of data derived from specifications related to ASTM B438. For official and complete details, refer to the full ASTM B438 standard.

Experimental Protocols

Detailed methodologies for the key experiments in the manufacturing and quality control of porous **bronze** bearings are outlined below.

Raw Material Characterization

3.1.1. Apparent Density of Metal Powders (ASTM B212)

- Objective: To determine the apparent density of free-flowing **bronze** powder, which influences die-filling characteristics during compaction.
- Apparatus: Hall Flowmeter funnel, calibrated density cup (typically 25 cm³), stand, and a balance with a precision of at least 0.01g.[4]
- Procedure:
 - Ensure the funnel and density cup are clean and dry.
 - Place the density cup on the stand directly below the funnel orifice.
 - Block the funnel orifice and pour the **bronze** powder sample into the funnel.
 - Unblock the orifice and allow the powder to fill the density cup completely and overflow.
 - Once the flow has stopped, level the powder with the top of the cup using a nonmagnetic spatula, being careful not to jar the cup.
 - Weigh the filled density cup.
 - The apparent density is calculated by dividing the mass of the powder by the known volume of the cup (g/cm³).

Manufacturing Process Protocols

3.2.1. Blending

- Objective: To create a homogeneous mixture of **bronze** powder and any additives (e.g., graphite, lubricants).
- Procedure:

- Weigh the **bronze** powder, graphite (if required), and a pressing lubricant (e.g., metallic stearates).
- Place the components into a suitable blender, such as a double-cone or V-blender.[6]
- Blend the materials for a specified time to ensure a uniform distribution of all constituents.

3.2.2. Compaction

- Objective: To press the blended powder into a "green" compact of the desired shape and density.
- Apparatus: A mechanical or hydraulic press with a die set (die, upper punch, and lower punch).
- Procedure:
 - The blended powder is fed into the die cavity.
 - Pressure is applied simultaneously by the upper and lower punches. Typical compaction pressures for **bronze** powders can range from 200 to 400 MPa.[7]
 - The pressure is held to allow for mechanical interlocking of the powder particles.
 - The "green" compact is then carefully ejected from the die.[7]

3.2.3. Sintering

- Objective: To heat the green compact in a controlled atmosphere to a temperature below the melting point of **bronze**, causing the powder particles to metallurgically bond and increase the part's strength.
- Apparatus: A controlled atmosphere furnace, typically a continuous belt furnace.
- Procedure:
 - Place the green compacts on the furnace belt.

- The furnace is heated to a typical sintering temperature range for **bronze** of 1450°F to 1560°F (788°C to 849°C).[3][8]
- A reducing atmosphere, such as a hydrogen or nitrogen/hydrogen mix, is maintained to prevent oxidation of the copper.[3]
- The parts are held at the sintering temperature for a specific duration to allow for diffusion and bonding between particles.
- The sintered parts are then cooled in the controlled atmosphere.

3.2.4. Oil Impregnation

- Objective: To fill the interconnected pores of the sintered bearing with lubricating oil.
- Apparatus: A vacuum chamber, oil reservoir, and heating element.
- Procedure:
 - Place the clean, sintered bearings into the vacuum chamber.
 - Evacuate the chamber to a high vacuum (e.g., 29" Hg) to remove air from the pores.[9]
 - Introduce pre-heated oil (typically 80-120°C) into the chamber, submerging the bearings. [9]
 - Release the vacuum, allowing atmospheric pressure to force the oil into the porous network.
 - The bearings are then removed and excess surface oil is wiped off.

Finished Product Testing

3.3.1. Green Strength of Compacted Specimens (ASTM B312)

- Objective: To measure the mechanical strength of the "green" compact before sintering, ensuring it can withstand handling.[10][11]
- Apparatus: A transverse rupture strength test fixture in a compression testing machine.

- Procedure:
 - A rectangular green test specimen is placed on two supports in the test fixture.
 - A load is applied to the center of the specimen at a constant rate until fracture occurs.[\[11\]](#)
 - The green strength is calculated from the fracture load and the specimen's dimensions.

3.3.2. Oil Content and Interconnected Porosity (ASTM B963)

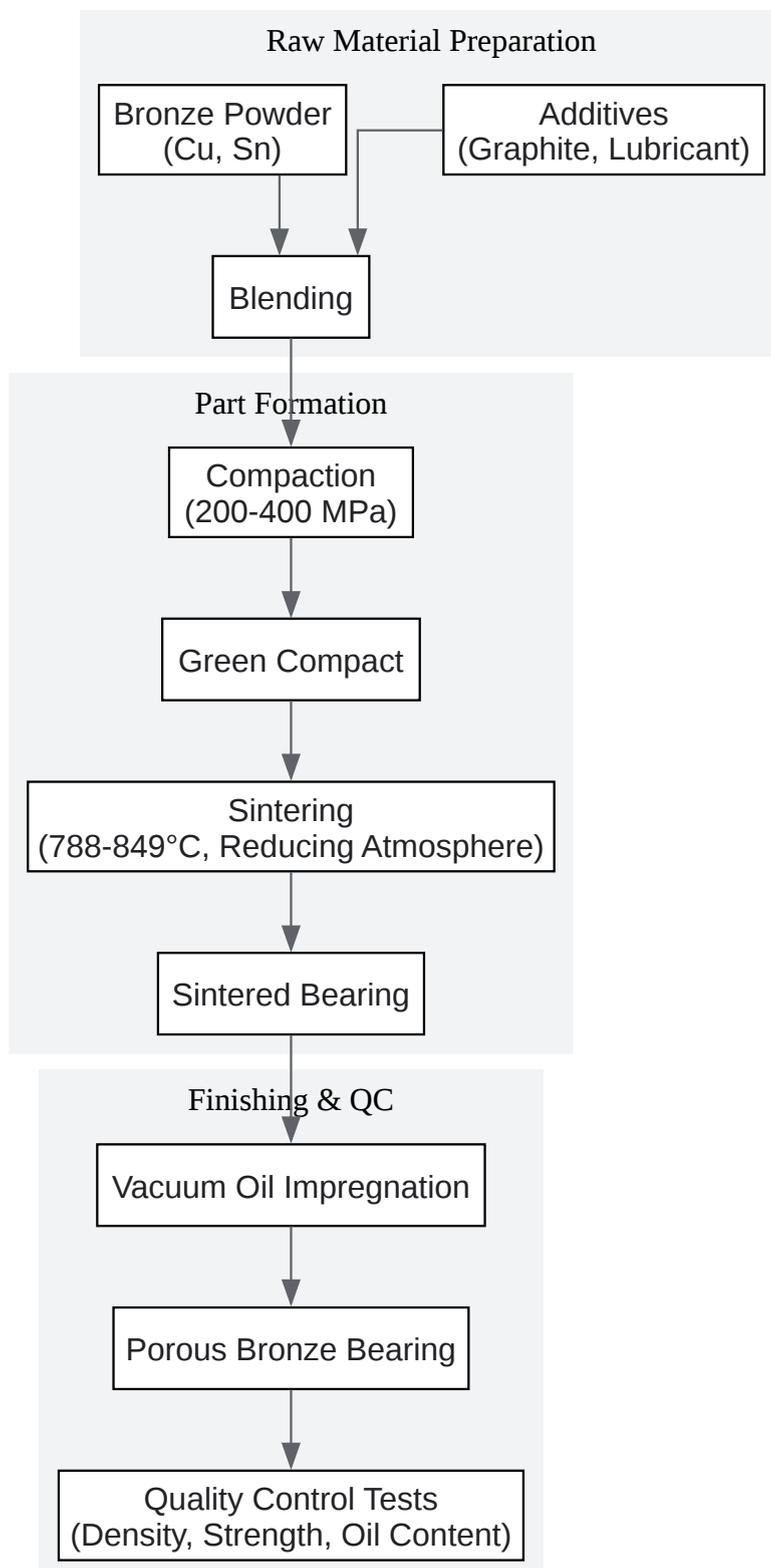
- Objective: To determine the amount of oil contained within the bearing and the volume of interconnected pores.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Apparatus: Analytical balance, beaker, wires for suspension, and equipment for oil extraction (e.g., Soxhlet extractor).
- Procedure:
 - Weigh the as-received oil-impregnated bearing in air.[\[12\]](#)
 - Suspend the bearing from the balance using a fine wire and weigh it while submerged in water.[\[12\]](#)
 - Remove the oil from the bearing using a suitable solvent extraction method.
 - Weigh the dry, oil-free bearing in air.
 - The oil content and interconnected porosity are then calculated based on these mass measurements and the densities of the oil and **bronze**.[\[12\]](#)

3.3.3. Radial Crushing Strength (ASTM B939)

- Objective: To determine the strength of the sintered bearing material, which is a key performance indicator.[\[5\]](#)[\[15\]](#)
- Apparatus: A compression testing machine with two flat, parallel platens.
- Procedure:

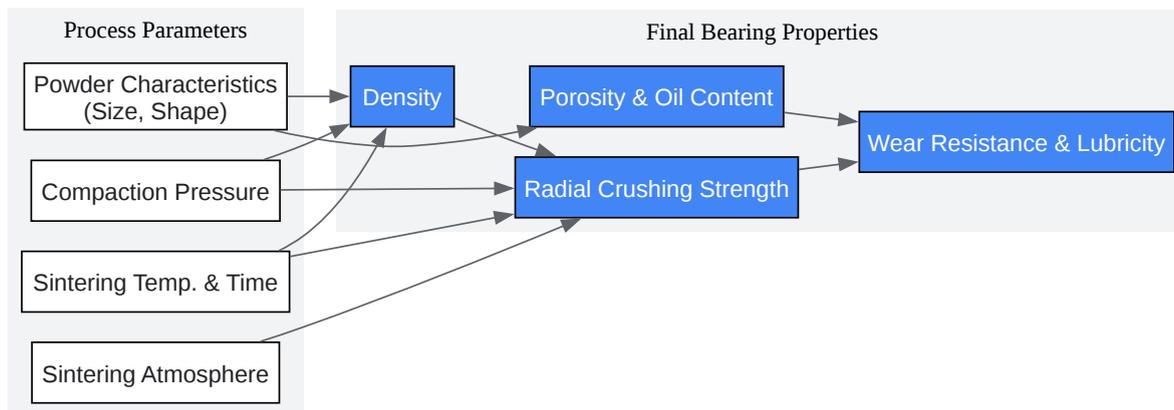
- Place the cylindrical bearing between the two platens of the testing machine.
- Apply a compressive load radially at a constant rate (not exceeding 0.2 in/min or 5.0 mm/min).[16]
- Record the maximum load at which the bearing fractures.[16]
- The radial crushing strength (K) is calculated using a formula that incorporates the fracture load and the bearing's dimensions (outer diameter, inner diameter, and length).

Visualizations



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Caption: Manufacturing workflow for porous **bronze** bearings.



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Caption: Relationship between process parameters and final properties.

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- To cite this document: BenchChem. [Application Notes and Protocols: Bronze Powder Metallurgy for Porous Bearing Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077416#bronze-powder-metallurgy-for-porous-bearing-applications]

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